

Deceth-4 Phosphate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Deceth-4 phosphate

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An In-depth Technical Guide on the Core Chemical Structure and Properties of **Deceth-4 Phosphate**

Deceth-4 Phosphate is a versatile anionic surfactant and emulsifier with applications across various industries. For researchers, scientists, and professionals in drug development, a thorough understanding of its chemical and physical properties, as well as its potential biological interactions, is crucial for leveraging its capabilities in formulation and delivery systems. This technical guide provides a comprehensive overview of **Deceth-4 phosphate**, including its chemical identity, physicochemical properties, and general experimental methodologies.

Chemical Identity and Structure

Deceth-4 phosphate is the ester of decyl alcohol that has been ethoxylated with an average of four units of ethylene oxide, and then phosphated.[1][2] Its chemical structure consists of a hydrophobic decyl group, a hydrophilic polyoxyethylene chain, and an anionic phosphate group. This amphiphilic nature is the basis for its surface-active properties.

The chemical name for **Deceth-4 Phosphate** is Poly(oxy-1,2-ethanediyl), .alpha.-decyl-.omega.-hydroxy-, phosphate.[3] It is also known by various synonyms, including PEG-4 Decyl ether phosphate and Polyoxyethylene (4) decyl ether phosphate.

Physicochemical Properties

The physicochemical properties of **Deceth-4 phosphate** are summarized in the table below. It is important to note that as a commercial product, it often exists as a mixture of molecules with varying degrees of ethoxylation, and the provided data represents average or typical values.

Property	Value	Reference
CAS Number	52019-36-0	[3]
Molecular Formula	C12H29O6P	[3]
Molecular Weight	~300.33 g/mol	[4]
Appearance	Colorless liquid	[4]
Solubility	Excellent solubility in water	[4]
Boiling Point	275.1°C at 760 mmHg (Predicted)	[4]
Flash Point	70.7°C (Predicted)	[4]

Applications in Research and Drug Development

While primarily utilized in the cosmetics and personal care industries as an emulsifier, cleansing agent, and surfactant, the properties of **Deceth-4 phosphate** and similar alkyl ether phosphates present potential applications in the pharmaceutical sciences.[3][5] Surfactants are critical components in various drug delivery systems, where they can act as:

- Solubilizing agents: to enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs).
- Emulsifiers: to create stable oil-in-water (o/w) or water-in-oil (w/o) emulsions for topical, oral, or parenteral drug delivery.
- Wetting agents: to improve the dispersion of solid APIs in liquid formulations.
- Permeation enhancers: to facilitate the transport of drugs across biological membranes.

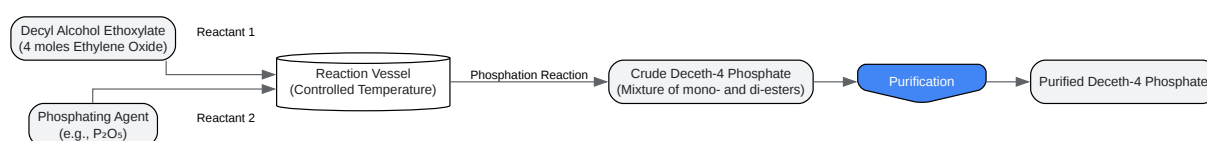
The anionic nature of the phosphate group can also offer opportunities for electrostatic interactions with APIs or other excipients, potentially leading to the formation of structured delivery systems.

Experimental Protocols

Detailed, validated experimental protocols specifically for **Deceth-4 phosphate** are not readily available in public literature. However, general methodologies for the synthesis, purification, and analysis of alkyl phosphate esters can be adapted.

General Synthesis of Alkyl Ether Phosphates

A common method for the synthesis of alkyl ether phosphates involves the reaction of an alcohol ethoxylate with a phosphating agent, such as phosphorus pentoxide (P_2O_5) or polyphosphoric acid.



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Figure 1: General workflow for the synthesis of **Deceth-4 phosphate**.

Methodology:

- The ethoxylated decyl alcohol is charged into a reaction vessel equipped with a stirrer, thermometer, and an inert gas inlet.
- The phosphating agent (e.g., phosphorus pentoxide) is added portion-wise to the alcohol ethoxylate under controlled temperature to manage the exothermic reaction.
- The reaction mixture is stirred at a specific temperature for a defined period to ensure complete reaction.

- The resulting crude product, a mixture of mono- and di-phosphate esters, is then subjected to purification.

Purification of Phosphate Esters

Purification of the crude phosphate ester product is often necessary to remove unreacted starting materials and byproducts.

Methodology:

- The crude product can be washed with an acidic aqueous solution to remove any inorganic phosphate byproducts.
- Subsequent washing with water can be performed to remove any remaining water-soluble impurities.
- The organic phase containing the phosphate esters is then dried, often under reduced pressure, to remove residual water.
- Further purification, if required, can be achieved through chromatographic techniques.

Analysis of Alkyl Phosphate Esters

The composition of the final product, particularly the ratio of mono- to di-esters, can be determined using various analytical techniques.

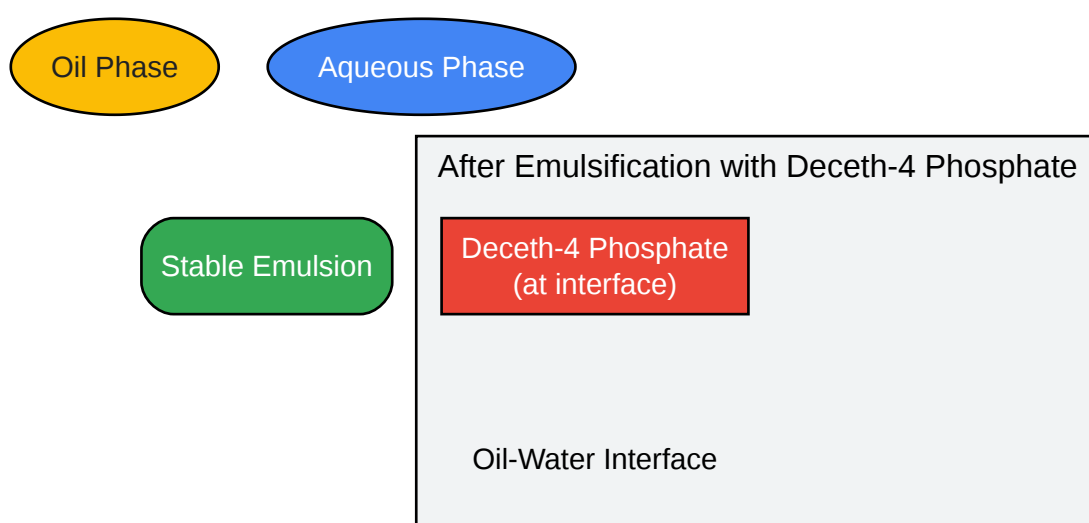
Methodology:

- Titration: Acid-base titration can be used to determine the acid value of the phosphate ester mixture, which provides information about the overall concentration of acidic phosphate groups.
- Chromatography: Gas chromatography (GC) or high-performance liquid chromatography (HPLC), often coupled with mass spectrometry (MS), can be used to separate and quantify the different components of the mixture. Derivatization may be necessary to improve the volatility of the phosphate esters for GC analysis.

- Spectroscopy: ^{31}P Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for characterizing the different phosphate species present in the sample.

Role in Emulsion Formation

The primary function of **Deceth-4 phosphate** is to act as an emulsifier, stabilizing the dispersion of two immiscible liquids, such as oil and water. Its amphiphilic structure allows it to position itself at the oil-water interface, reducing the interfacial tension and preventing the coalescence of the dispersed droplets.



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Figure 2: Role of **Deceth-4 phosphate** in the formation of a stable emulsion.

Biological Considerations

The biological effects of **Deceth-4 phosphate** have not been extensively studied in the context of drug development. However, as an ethoxylated surfactant, its interaction with biological systems is of interest. Ethoxylated surfactants can potentially interact with cell membranes, which may influence drug absorption. Some studies on other ethoxylated surfactants have suggested the potential for biological activity, and therefore, the toxicological profile of any formulation containing **Deceth-4 phosphate** would need to be thoroughly evaluated.

Conclusion

Deceth-4 phosphate is a well-characterized anionic surfactant with established utility as an emulsifier. For researchers and drug development professionals, its potential as a pharmaceutical excipient warrants further investigation. Its ability to modify solubility, create stable emulsions, and potentially interact with biological membranes makes it a candidate for various drug delivery applications. A comprehensive understanding of its physicochemical properties and the adaptation of general experimental protocols for its synthesis and analysis are essential for its successful application in pharmaceutical formulations. Further research into its specific biological interactions and toxicological profile will be necessary to fully realize its potential in the pharmaceutical field.

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